

Application Notes: Chromatographic Separation of Darifenacin and (±)-Darifenacin-d4

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Compound of Interest

Compound Name: (±)-Darifenacin-d4

Cat. No.: B7853871

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Introduction

Darifenacin is a selective M3 muscarinic receptor antagonist used for the treatment of overactive bladder.[1] In pharmacokinetic and bioequivalence studies, a stable isotope-labeled internal standard, such as Darifenacin-d4, is crucial for accurate quantification of the analyte in biological matrices.[2][3] The use of a deuterated internal standard (IS) is considered ideal as it shares similar physicochemical properties with the analyte, resulting in comparable extraction recovery and chromatographic retention time, which corrects for matrix effects and variability during sample processing and analysis.[4][5] This document outlines detailed protocols for the reversed-phase high-performance liquid chromatography (RP-HPLC) separation of Darifenacin and its deuterated internal standard, Darifenacin-d4, coupled with tandem mass spectrometry (LC-MS/MS) for quantification in plasma. Additionally, methods for the chiral separation of Darifenacin enantiomers are discussed.

Method Summary

The primary method for the simultaneous quantification of Darifenacin and Darifenacin-d4 involves reversed-phase liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS).[2][3] This approach offers high sensitivity and selectivity, making it suitable for bioanalytical applications.[6] Sample preparation typically employs liquid-liquid extraction (LLE) to isolate the analyte and internal standard from complex biological matrices like plasma.[2][3] Chromatographic separation is commonly achieved on C18 or other reversed-phase columns under isocratic or gradient elution conditions.[1][3] Detection is performed using a triple

quadrupole mass spectrometer in the Multiple Reaction Monitoring (MRM) mode, which ensures specificity and allows for precise quantification over a wide dynamic range.[2][3]

For the separation of Darifenacin's enantiomers, chiral chromatography is necessary.[7][8] This is critical as enantiomers of a drug can exhibit different pharmacological, pharmacokinetic, or toxicological profiles.[9][10] Chiral separation is typically achieved using specialized chiral stationary phases (CSPs) in either normal-phase or reversed-phase mode.[7][8]

Experimental Protocols

Protocol 1: Bioanalytical Quantification of Darifenacin and Darifenacin-d4 in Human Plasma by LC-MS/MS

This protocol is adapted from validated methods for the determination of Darifenacin in biological samples for pharmacokinetic and bioequivalence studies.[2][3]

1. Materials and Reagents

- Darifenacin Hydrobromide (Reference Standard)[2]
- **(±)-Darifenacin-d4** Hydrobromide (Internal Standard)[2][3]
- HPLC-grade Acetonitrile, Methanol, Dichloromethane, Diethyl ether[2][3]
- Formic Acid (AR grade)[2]
- Ammonium Acetate (Reagent grade)[3]
- Milli-Q/HPLC grade water[2]
- Control Human Plasma (K2EDTA)[2]

2. Instrumentation

- High-Performance Liquid Chromatography (HPLC) system (e.g., Shimadzu, Agilent)[2][3]
- Triple Quadrupole Mass Spectrometer with a Turbo Ion Spray or Electrospray Ionization (ESI) source (e.g., API 3000, API 4000)[2][3]

- Data acquisition and processing software (e.g., Analyst software)[2][3]

3. Sample Preparation (Liquid-Liquid Extraction)

- Allow frozen plasma samples to thaw at room temperature.[2]
- To a 400 μ L aliquot of plasma in a vial, add 50 μ L of the Darifenacin-d4 internal standard working solution (e.g., 2500 ng/mL).[2]
- Vortex the samples to mix.[2]
- Add extraction solution (e.g., 3 mL of Diethyl ether:Dichloromethane, 80:20, v/v).[2]
- Vortex for an extended period (e.g., 10 minutes).
- Centrifuge the samples at a specified speed and temperature (e.g., 4000 rpm for 5 min at 20°C).[3]
- Transfer the supernatant organic layer to a clean tube.
- Evaporate the organic solvent to dryness under a stream of nitrogen at approximately 40°C.[3]
- Reconstitute the dried residue in a specific volume of the mobile phase (e.g., 300 μ L).[3]
- Vortex the reconstituted samples and inject an aliquot into the LC-MS/MS system.[3]

4. Chromatographic and Mass Spectrometric Conditions

Parameter	Method A	Method B
HPLC System	Shimadzu LC	Agilent 1200 Series
Column	CC 150 x 4.6 NUCLEOSIL 100-5 NH2[2]	Zorbax, SB C18, 4.6 × 75 mm, 3.5 µm[3]
Mobile Phase	Acetonitrile:Water:Formic Acid (90:10:0.1, v/v/v)[2]	10 mM Ammonium Acetate (pH 5):Methanol (10:90, v/v)[3]
Flow Rate	1.2 mL/min (with 1:2 split)[2]	1.0 mL/min[3]
Column Temp.	35°C[2]	40°C[3]
Autosampler Temp.	5°C[2]	Not Specified
Injection Volume	Not Specified	10 µL
Total Run Time	~3 minutes[3]	~3 minutes[3]
Mass Spec.	API 3000 LC-MS/MS[2]	API 4000 LC-MS/MS[3]
Ionization Mode	ESI Positive[2][3]	ESI Positive[3]
Scan Type	Multiple Reaction Monitoring (MRM)	Multiple Reaction Monitoring (MRM)[3]
Darifenacin (m/z)	Q1: 427.3 -> Q3: 147.1[2]	Q1: 427.3 -> Q3: 147.3[3]
Darifenacin-d4 (m/z)	Q1: 431.4 -> Q3: 151.1[2]	Q1: 431.4 -> Q3: 151.2[3]
Source Temp.	Not Specified	600°C[3]
Nebulizer Gas	Not Specified	30 psi[3]

Protocol 2: Chiral Separation of Darifenacin Enantiomers

This protocol is based on methods developed for the stereoselective separation of Darifenacin's (S)- and (R)- enantiomers.[7][8]

1. Materials and Reagents

- Racemic Darifenacin
- HPLC-grade n-Hexane, Ethanol, Isopropanol[7]
- Diethylamine[7]
- Perchloric Acid (HClO₄), Methanol[8]

2. Instrumentation

- HPLC system with UV detector
- Chiral stationary phase column

3. Chromatographic Conditions

Parameter	Method C (Normal Phase)	Method D (Reversed Phase)
Column	Chiral Pak-AD[7]	Daicel CROWNPAK CR (+) (5 µm, 4.0 × 150 mm)[8]
Mobile Phase	n-Hexane:Ethanol:Diethylamine (75:25:0.05, v/v/v)[7]	Aqueous 70% HClO ₄ (pH 2.5):Methanol (90:10, v/v)[8]
Flow Rate	0.8 mL/min[7]	0.8 mL/min[8]
Detection	UV at 230 nm[7]	UV at 286 nm[8]
Resolution	Baseline separation with resolution ~4.0[7]	Baseline separation

Quantitative Data Summary

The following tables summarize the performance characteristics of the bioanalytical LC-MS/MS method.

Table 1: Retention Times and Linearity

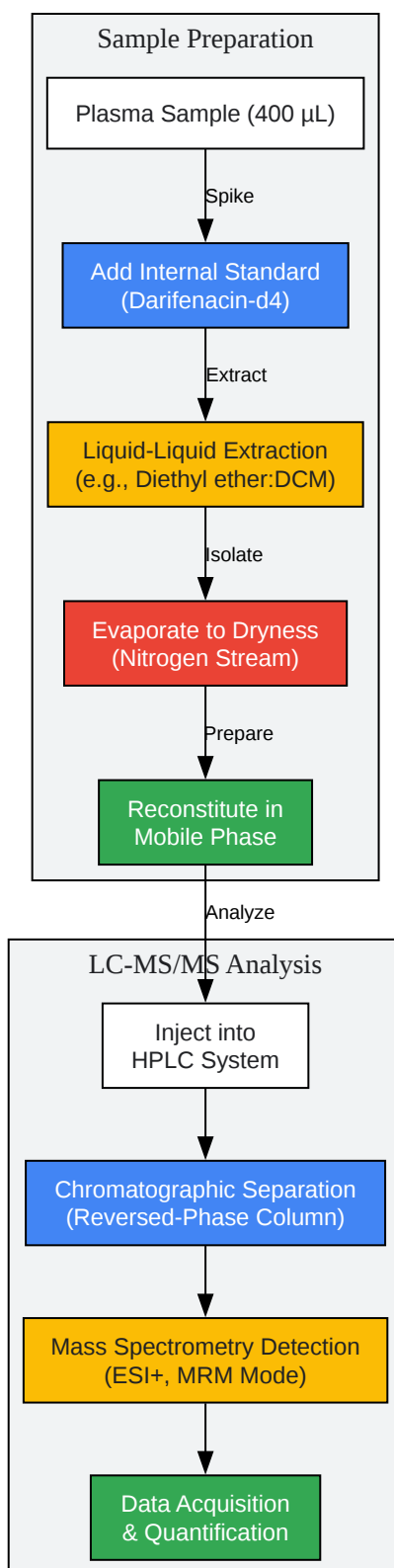
Analyte	Retention Time (min)	Linearity Range	Correlation Coefficient (r ²)
Darifenacin	0.74 ± 0.3[2]	0.025 - 10.384 ng/mL[2]	> 0.99
Darifenacin-d4	0.75 ± 0.3[2]	N/A	N/A
Darifenacin	~1.3 ± 0.2[3]	10.00 - 20000.00 pg/mL[3]	> 0.99[11]
Darifenacin-d4	~1.3 ± 0.2[3]	N/A	N/A

Table 2: Method Validation Parameters

Parameter	Result
Recovery	90.94% - 109.89%[2]
Lower Limit of Quantification (LLOQ)	0.025 ng/mL[2]
Intra-day Precision (%RSD)	0.84% - 2.69%[2]
Inter-day Precision (%RSD)	2.01% - 7.47%[2]
Intra-day Accuracy	94.79% - 108.00%[2]
Inter-day Accuracy	94.63% - 102.61%[2]

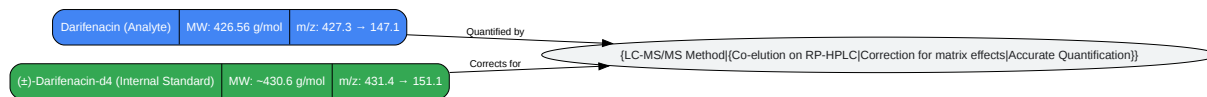
Visualizations

The following diagrams illustrate the experimental workflow for the bioanalytical method.



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Caption: Workflow for bioanalytical sample preparation and LC-MS/MS analysis.



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